

Review of 4-Amino-2-bromobenzoic acid literature

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Compound of Interest

Compound Name: 4-Amino-2-bromobenzoic acid

Cat. No.: B018961

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An In-depth Technical Guide to **4-Amino-2-bromobenzoic Acid**

Introduction

4-Amino-2-bromobenzoic acid is an aromatic organic compound that serves as a versatile building block in organic synthesis and medicinal chemistry. Its structure, which includes an aminobenzoic acid backbone substituted with a bromine atom, provides multiple reactive sites for chemical modification. This makes it a valuable intermediate in the synthesis of pharmaceuticals, agrochemicals, and novel materials. This guide provides a comprehensive review of the available literature on **4-Amino-2-bromobenzoic acid**, focusing on its properties, synthesis, and applications, with a particular emphasis on its relevance to drug discovery and development.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **4-Amino-2-bromobenzoic acid** is presented in Table 1. This data is crucial for its proper handling, storage, and application in experimental settings.

Table 1: Physicochemical Properties of **4-Amino-2-bromobenzoic acid**

| Property | Value | Reference(s) |
|-------------------|---|---|
| IUPAC Name | 4-amino-2-bromobenzoic acid | [1] [2] |
| CAS Number | 2486-52-4 | [2] [3] |
| Molecular Formula | C ₇ H ₆ BrNO ₂ | [1] [2] |
| Molecular Weight | 216.03 g/mol | [1] [2] |
| Appearance | Not explicitly available in search results. | |
| Melting Point | Not explicitly available in search results. | |
| SMILES | C1=CC(=C(C=C1N)Br)C(=O)O | [1] [2] |
| InChIKey | AQBXIOGPHBWBFPA- UHFFFAOYSA-N | [1] [2] |

Safety and Hazards

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **4-Amino-2-bromobenzoic acid** is associated with the following hazards[\[1\]](#):

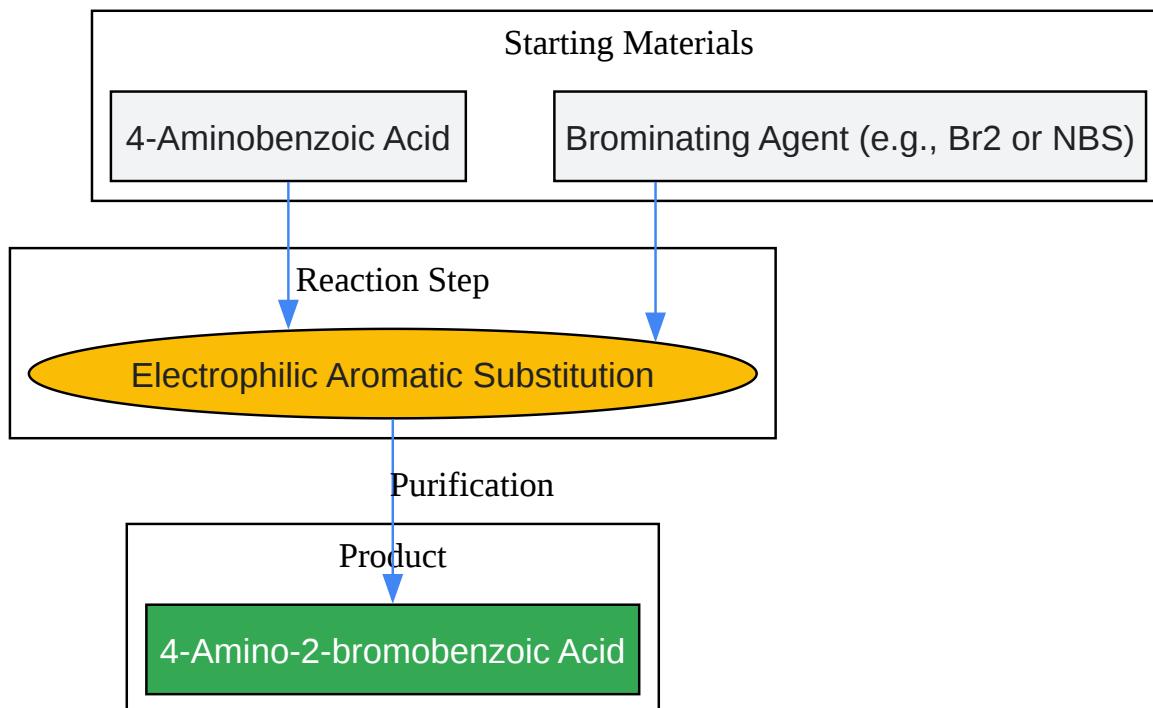
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

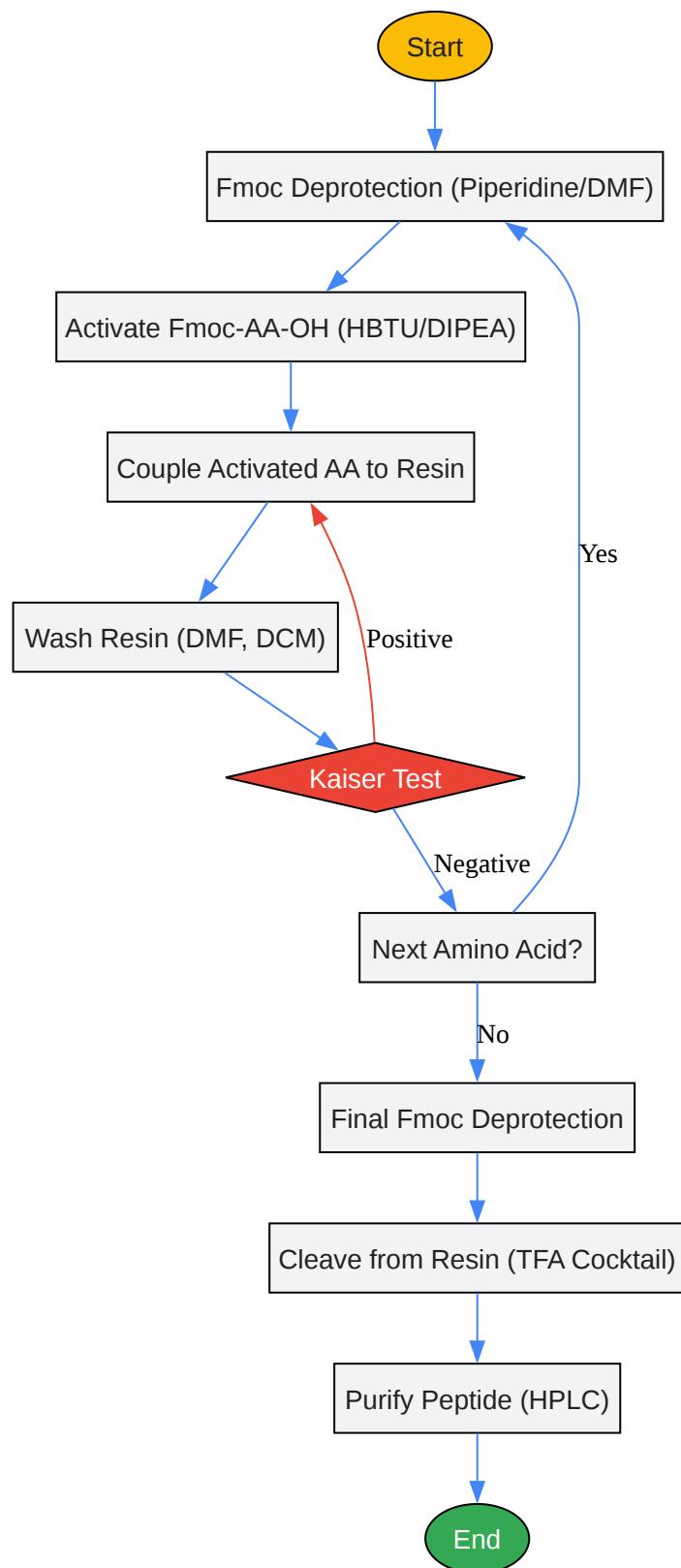
Standard laboratory safety protocols, including the use of personal protective equipment such as gloves and safety goggles, should be strictly followed when handling this compound[\[3\]](#). Work should be conducted in a well-ventilated area or a chemical fume hood[\[3\]](#).

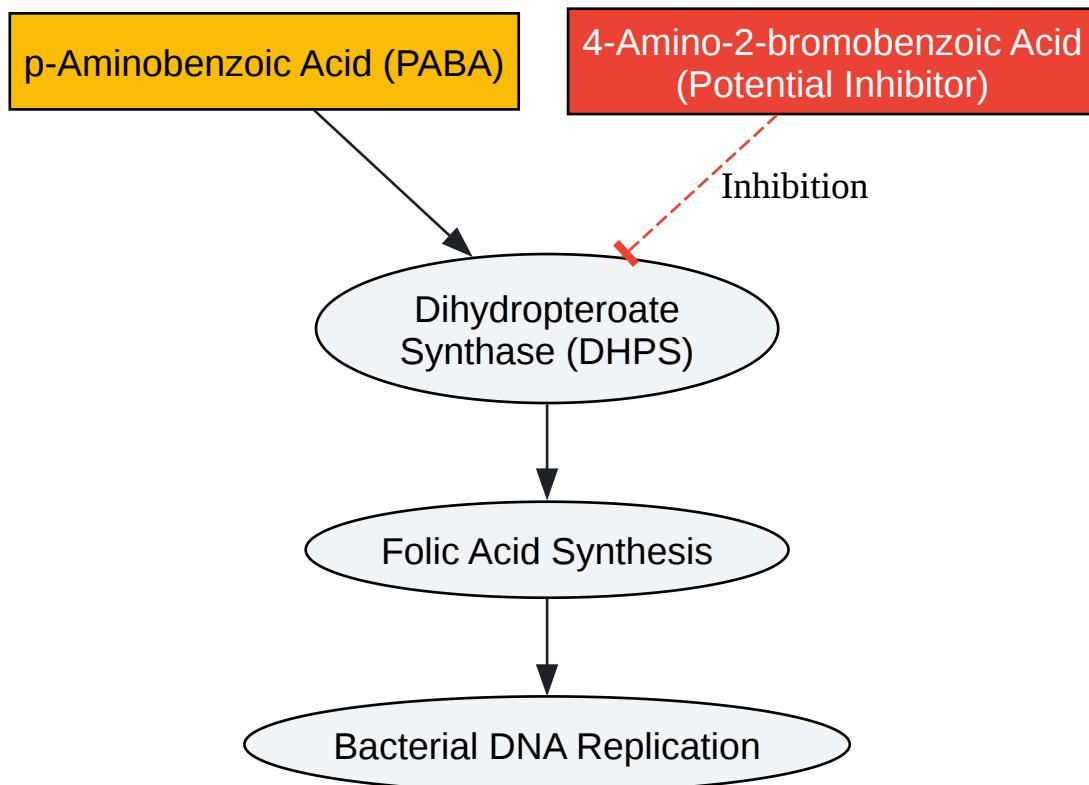
Synthesis Protocols

The synthesis of substituted aminobenzoic acids often involves the bromination of an aminobenzoic acid precursor. While a specific protocol for the direct synthesis of **4-Amino-2-bromobenzoic acid** was not found, a general method can be inferred from protocols for

related compounds, such as the bromination of m-aminobenzoic acid[4]. A plausible synthetic route would involve the electrophilic bromination of 4-aminobenzoic acid. The directing effects of the amino (-NH₂) and carboxyl (-COOH) groups would influence the position of bromination.







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References

- 1. 4-Amino-2-bromobenzoic acid | C7H6BrNO2 | CID 325340 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 4-AMINO-2-BROMOBENZOIC ACID | CAS 2486-52-4 [matrix-fine-chemicals.com]
- 3. 4-Amino-2-bromobenzoic acid | CAS#:2486-52-4 | Chemsoc [chemsoc.com]
- 4. Organic Syntheses Procedure [orgsyn.org]
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